

Technical Deep Dive: Disodium Benzene-1,3-diolate Reactivity & Applications

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Compound of Interest

Compound Name: *disodium;benzene-1,3-diolate*

CAS No.: *6025-45-2*

Cat. No.: *B1598820*

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Executive Summary: The "Masked" Super-Nucleophile

Disodium benzene-1,3-diolate (commonly referred to as disodium resorcinolate) represents a critical intermediate in the synthesis of pharmaceuticals, agrochemicals, and high-performance polymers (such as PEEK). Unlike its neutral parent, resorcinol (

,
) , the disodium salt is a dianionic species characterized by extreme electron density on the aromatic ring.

This guide dissects the two primary reactivity modes of this species:

- **C-C Bond Formation (Kolbe-Schmitt):** The chelation-controlled carboxylation to yield resorcylic acids.
- **C-O Bond Formation (Williamson Ether/Polymerization):** The nucleophilic attack on alkyl/aryl halides.

Mechanistic Architecture: The Kolbe-Schmitt Reaction[1][2][3][4]

The most chemically significant application of disodium benzene-1,3-diolate is the synthesis of 2,4-dihydroxybenzoic acid (

-resorcylic acid) and, under specific conditions, 2,6-dihydroxybenzoic acid (

-resorcylic acid).

The Chelation Control Model

The reaction does not proceed via a simple collision between a free phenoxide ion and

. Instead, it relies on the formation of a ternary complex where the alkali metal cation acts as a bridge.

The Mechanism Steps:

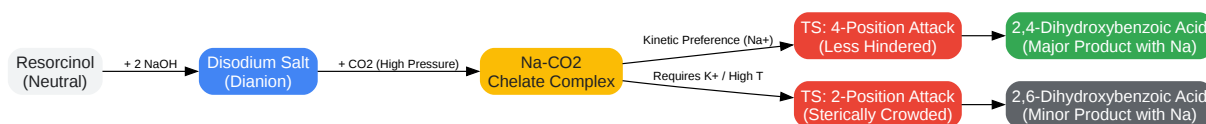
- Deprotonation: Treatment of resorcinol with 2 equivalents of NaOH yields the disodium salt.
- Coordination: The sodium cation () coordinates with the phenoxide oxygen.
- Sorption: inserts into the coordination sphere. The ion chelates both the phenoxide oxygen and the oxygen of the incoming , lowering the activation energy for the electrophilic attack.
- Electrophilic Substitution: The aromatic ring attacks the electrophilic carbon of .
- Proton Transfer: Rapid tautomerization restores aromaticity.

Regioselectivity: The "Beta" vs. "Gamma" Battle

The regioselectivity is dictated by the size of the cation and the temperature (Thermodynamic vs. Kinetic control).

- Sodium (Na^+) Pathway: The smaller ionic radius of sodium favors the less sterically hindered 4-position, leading to 2,4-dihydroxybenzoic acid. This is the standard industrial outcome for the disodium salt.
- Potassium (K^+) Pathway: The larger potassium ion can accommodate the steric crowding between the two hydroxyl groups at the 2-position, stabilizing the transition state required for 2,6-dihydroxybenzoic acid.

Visualizing the Pathway:



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Figure 1: Mechanistic divergence in the carboxylation of resorcinol salts. The sodium cation predominantly directs to the 4-position.

Nucleophilic Substitution: O-Alkylation & Polymerization

In the absence of electrophilic gases like

, the disodium salt acts as a potent nucleophile in

or

reactions. This is the foundational chemistry for synthesizing Polyetheretherketone (PEEK) and pharmaceutical intermediates.

Solvent Effects: The "Naked Anion" Effect

- Protic Solvents (Water/Alcohols): Solvate the anion via hydrogen bonding, significantly reducing nucleophilicity.
- Aprotic Polar Solvents (DMSO/DMF/NMP): Solvate the cation but leave the benzene-1,3-diolate dianion "naked" and highly reactive. This is critical for high-yield ether synthesis.

Data: Solvent Influence on Reaction Rate

Table 1: Relative reactivity of disodium resorcinatate in O-alkylation (Model reaction with benzyl bromide).

Solvent System	Dielectric Constant	Relative Rate ()	Mechanism Dominance
Water	80.1	1 (Baseline)	H-bonding suppresses anion
Ethanol	24.5	~20	Partial solvation
DMSO	46.7	>1,000	"Naked" Anion (accelerated)
NMP	32.2	>850	Industrial Standard for Polymers

Validated Experimental Protocol: Synthesis of 2,4-Dihydroxybenzoic Acid

Objective: Selective carboxylation of resorcinol via the disodium salt. Scale: Laboratory (100 mmol).

Reagents & Equipment

- Resorcinol (11.0 g, 100 mmol)
- Sodium Hydroxide (8.0 g, 200 mmol) - Stoichiometry is critical.

- Water (Minimal volume for initial dissolution)
- High-Pressure Autoclave (Hastelloy or Stainless Steel)

Step-by-Step Methodology

- Salt Formation (In Situ):
 - Dissolve resorcinol and NaOH in a minimum amount of water.
 - Critical Step: Evaporate to dryness under vacuum. The reaction must be anhydrous for the classical Kolbe-Schmitt mechanism to function efficiently. Moisture hydrolyzes the phenoxide-CO₂ complex.
 - Result: A fine, white, hygroscopic powder of disodium benzene-1,3-diolate.
- Carboxylation:
 - Load the dry salt into the autoclave.
 - Pressurize with
to 50 bar (725 psi).
 - Heat to 120°C for 4 hours.
 - Note: Do not exceed 140°C, as decarboxylation (reversibility) becomes significant.
- Workup:
 - Cool and depressurize.
 - Dissolve the solid cake in water.
 - Acidify with 6M HCl to pH < 2.
 - The product, 2,4-dihydroxybenzoic acid, will precipitate. Recrystallize from water/ethanol.

Safety & Handling: The Hidden Hazards

The disodium salt of resorcinol is not merely "salty resorcinol"; it presents distinct hazards:

- **Hygroscopicity:** It absorbs atmospheric moisture rapidly. Wet salt will fail in carboxylation reactions (yielding only phenol recovery).
- **Caustic Nature:** The hydrolysis of the salt yields NaOH. It causes severe skin and eye burns.
- **Dust Explosion:** Like many fine organic salts, the dry powder poses a dust explosion hazard if aerated.

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